

3,5-Dinitrocatechol stability and storage conditions.

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Compound of Interest

Compound Name: 3,5-Dinitrocatechol

Cat. No.: B193598

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3,5-Dinitrocatechol Technical Support Center

This technical support guide provides essential information on the stability and storage of **3,5-Dinitrocatechol**, along with troubleshooting advice for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **3,5-Dinitrocatechol**?

For long-term stability, solid **3,5-Dinitrocatechol** should be stored at -20°C.^{[1][2]} Some suppliers also indicate storage at 2-8°C is acceptable.^{[3][4]} It is crucial to store the compound in a tightly sealed container to prevent moisture absorption.

Q2: How long is **3,5-Dinitrocatechol** stable under recommended storage conditions?

When stored as a solid at -20°C, **3,5-Dinitrocatechol** has a shelf life of at least 4 years.^[1] Another source suggests it is stable for 3 years at -20°C and for 2 years at 4°C.^[2]

Q3: I need to prepare a stock solution. What are the recommended solvents and storage conditions for solutions?

3,5-Dinitrocatechol is soluble in DMSO and ethanol, and slightly soluble in water.^[4] For stock solutions, it is recommended to store them at -80°C for up to 6 months, or at -20°C for up to 1 month.^[5] Aqueous solutions may be stored for several days at 4°C.^{[6][7]}

Q4: Is **3,5-Dinitrocatechol** sensitive to light?

Yes, **3,5-Dinitrocatechol** is photosensitive.[6] It is important to protect both the solid compound and its solutions from light by using amber vials or by wrapping containers in aluminum foil.

Q5: What are the physical characteristics of **3,5-Dinitrocatechol**?

3,5-Dinitrocatechol is a yellow, crystalline solid.[8]

Q6: What safety precautions should be taken when handling **3,5-Dinitrocatechol**?

3,5-Dinitrocatechol is harmful if swallowed and may cause skin, eye, and respiratory irritation. [3][9] It is recommended to use personal protective equipment, including a dust mask, eye shields, and gloves, when handling this compound.

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Unexpected experimental results or loss of compound activity.	Compound degradation due to improper storage.	Verify that the compound has been stored at the recommended temperature (-20°C for solid, -80°C or -20°C for solutions) and protected from light. Consider using a fresh vial of the compound.
Contamination of the stock solution.	Prepare a fresh stock solution using high-purity solvent. If using water as the solvent, consider filtering and sterilizing it. [5]	
Incorrect solvent used for the experiment, leading to poor solubility.	Ensure the solvent is appropriate for your experimental conditions. 3,5-Dinitrocatechol has better solubility in DMSO and ethanol than in water. [4]	
Visible changes in the solid compound (e.g., color change, clumping).	Absorption of moisture or exposure to light.	Store the compound in a desiccator, especially in humid environments. Always ensure the container is tightly sealed and protected from light.
Age of the compound exceeding its stable shelf life.	Check the expiration date on the product. If it is old, it is advisable to purchase a new batch.	
Difficulty dissolving the compound.	The compound is only slightly soluble in water.	For aqueous solutions, the solubility is low. [1] [4] Consider using DMSO or ethanol for better solubility. [4] Gentle warming or sonication may aid dissolution, but be mindful of

potential degradation with excessive heat.

Stability and Storage Data Summary

Form	Storage Temperature	Shelf Life	Reference
Solid	-20°C	≥ 4 years	[1]
Solid	-20°C	3 years	[2]
Solid	4°C	2 years	[2]
In Solvent	-80°C	6 months	[5]
In Solvent	-20°C	1 month	[5]
Aqueous Solution	4°C	Several days	[6][7]

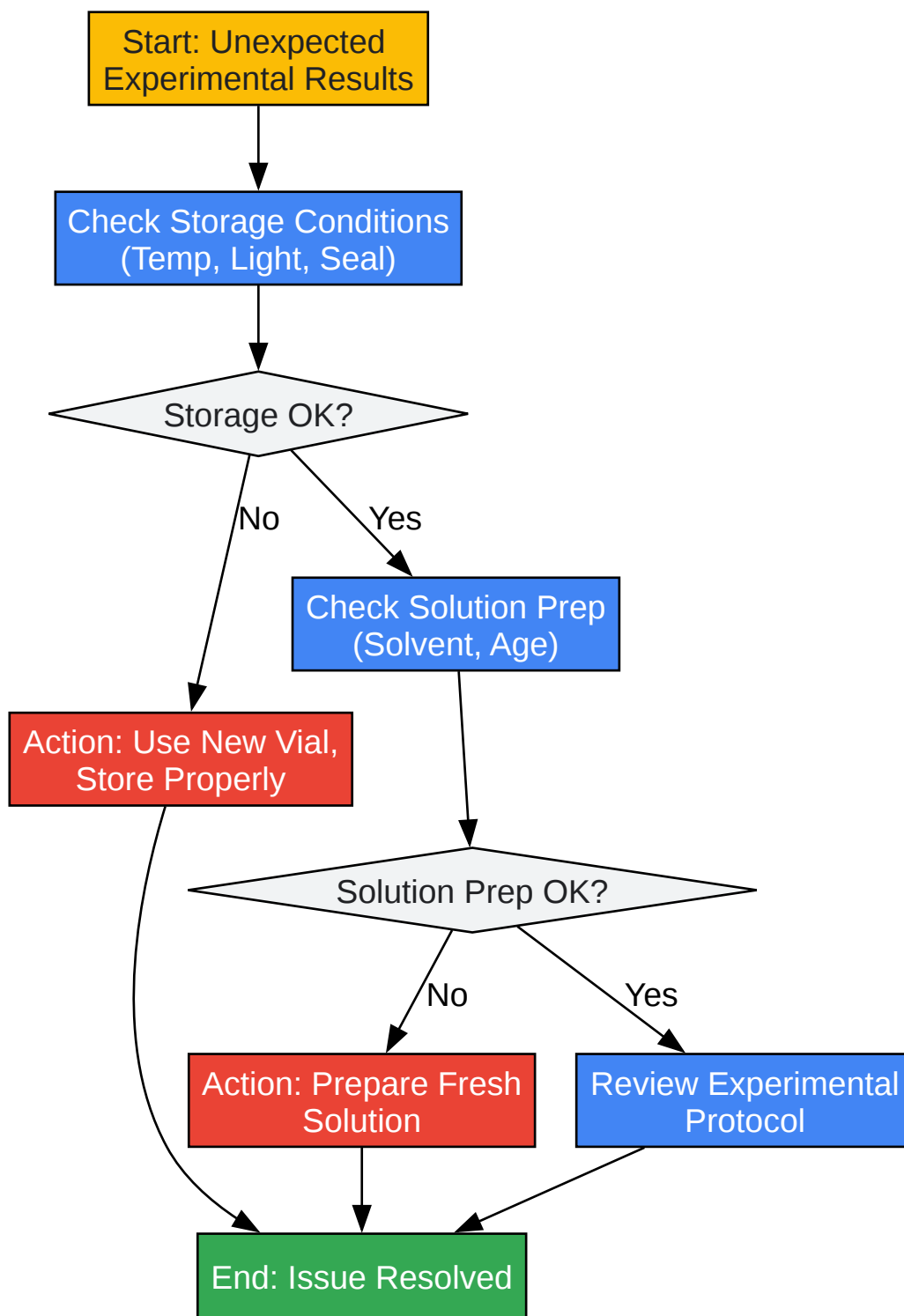
Experimental Protocols

Protocol for Assessing the Stability of a **3,5-Dinitrocatechol** Solution

- Preparation of Standard Solution: Prepare a stock solution of **3,5-Dinitrocatechol** in a suitable solvent (e.g., DMSO) at a known concentration.
- Initial Analysis (Time 0): Immediately after preparation, analyze the solution using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. The peak area and retention time of the **3,5-Dinitrocatechol** peak should be recorded.
- Storage: Aliquot the stock solution into several vials, ensuring to protect them from light. Store these vials under the desired storage conditions (e.g., 4°C, -20°C, room temperature).
- Time-Point Analysis: At regular intervals (e.g., 1 day, 3 days, 1 week, 2 weeks, 1 month), remove one vial from storage.
- Sample Analysis: Allow the vial to reach room temperature before analysis. Analyze the sample using the same HPLC method as in step 2.

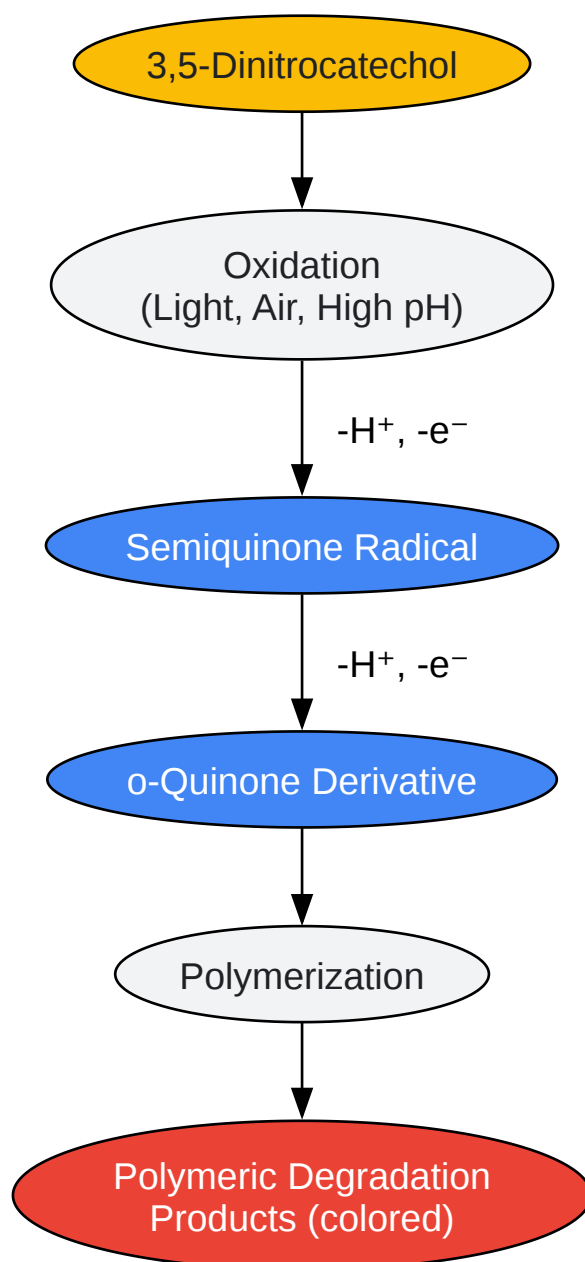
- **Data Comparison:** Compare the peak area of **3,5-Dinitrocatechol** at each time point to the initial (Time 0) peak area. A significant decrease in the peak area indicates degradation. The appearance of new peaks may suggest the formation of degradation products.
- **Data Reporting:** Plot the percentage of the remaining **3,5-Dinitrocatechol** against time to determine the stability of the compound under the tested conditions.

Visualizations



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Caption: Troubleshooting workflow for unexpected experimental results.



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Caption: Hypothetical degradation pathway for **3,5-Dinitrocatechol**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. 3,5-Dinitrocatechol I CAS#: 7659-29-2 I catechol-O-methyltransferase inhibitor I InvivoChem [invivochem.com]
- 3. echemi.com [echemi.com]
- 4. 3,5-DINITROCATÉCHOL CAS#: 7659-29-2 [amp.chemicalbook.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. scientificlabs.ie [scientificlabs.ie]
- 7. 3,5-Dinitrocatechol, solid - Forlabs Website [forlabs.co.uk]
- 8. Page loading... [guidechem.com]
- 9. 3,5-Dinitrocatechol | C₆H₄N₂O₆ | CID 3870203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3,5-Dinitrocatechol stability and storage conditions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193598#3-5-dinitrocatechol-stability-and-storage-conditions]

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